

# Calteridol calcium in vivo stability and safety profile

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## Compound Focus: Calteridol calcium

CAS No.: 121915-83-1

Cat. No.: S3334718

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## Chemical Identity and Application

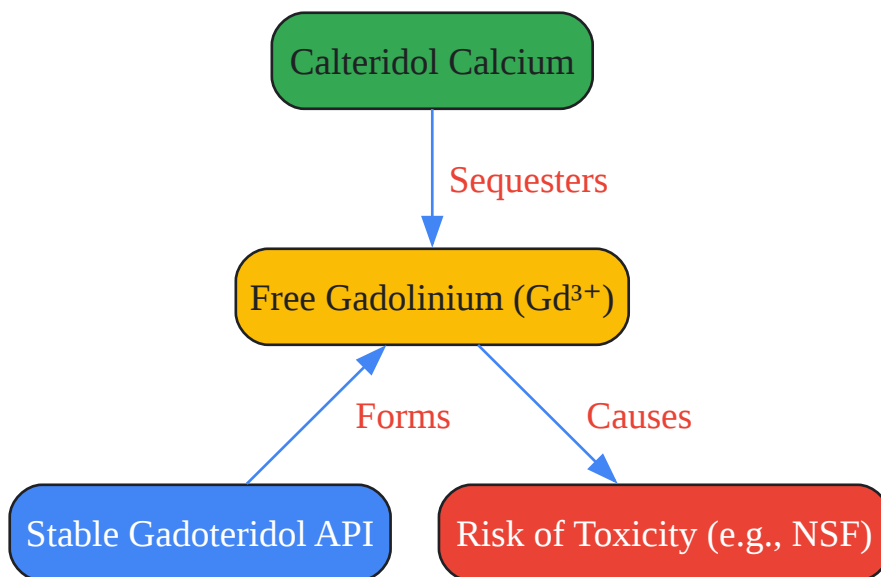
The table below summarizes the core chemical and application data for **Calteridol Calcium**:

Property	Description
Chemical Name	1,4,7,10-Tetraazacyclododecane-1,4,7-triacetate, 10-(2-hydroxypropyl)-, calcium salt (1:2) [1]
Molecular Formula	$C_{34}H_{58}Ca_3N_8O_{14}$ [2] [3] [4]
Molecular Weight	923.1 g/mol [3] [4]
CAS Registry Number	121915-83-1 [1] [3] [4]
Primary Documented Use	Reference standard for analytical method development, validation, and quality control during drug synthesis and formulation. It is <b>not for human use</b> [1].

## Safety Rationale and Manufacturing Context

While a direct safety profile for **Calteridol Calcium** is not available, its safety rationale is established indirectly through its role in manufacturing **gadolinium-based contrast agents (GBCAs)** like Gadoteridol.

- **Function in Manufacturing:** **Calteridol Calcium** is the calcium complex of the ligand (Teridol) used to bind Gadolinium ( $Gd^{3+}$ ). An excess of this calcium complex is deliberately used in the production of GBCAs [5].
- **Primary Safety Rationale:** The purpose of this excess is to act as a "**decoy**" for free gadolinium ions. Gadolinium is highly toxic, and its release in the body can cause serious conditions like **Nephrogenic Systemic Fibrosis (NSF)**. The calcium complex preferentially binds any free gadolinium that may be released, forming the more stable Calteridol and preventing the toxic effects of free  $Gd^{3+}$  [5]. The following diagram illustrates this protective mechanism:



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*Diagram: The role of **Calteridol Calcium** in mitigating gadolinium toxicity by sequestering free ions.*

## Key Information Gaps and Research Directions

The search results reveal a significant lack of publicly available data required for a full technical whitepaper. The primary gaps include:

- **In Vivo Stability:** No specific data on pharmacokinetics, metabolic fate, or dissociation constants in biological systems.

- **Direct Safety Profile:** No animal or clinical studies evaluating the toxicity, maximum tolerated dose, or side effects of **Calteridol Calcium** itself.
- **Detailed Experimental Protocols:** The available patent [5] describes the manufacturing process but not specific bio-evaluation methodologies.

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## References

1. Calteridol Calcium - CAS - 121915-83-1 [[axios-research.com](https://axios-research.com)]
2. | C34H58Ca3N8O14 | CID 11954338 - PubChem Calteridol Calcium [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
3. KEGG DRUG: Calteridol calcium [[kegg.jp](https://kegg.jp)]
4. | Drug Information, Uses... | PharmaCompass.com Calteridol Calcium [[pharmacompass.com](https://pharmacompass.com)]
5. US20210284614A1 - Method for manufacturing calteridol [[patents.google.com](https://patents.google.com)]

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